

Navigating the Safe Disposal of CaCCinh-A01: A Procedural Guide

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Compound of Interest

Compound Name: CaCCinh-A01

Cat. No.: B15611129

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For researchers and drug development professionals, the proper handling and disposal of chemical compounds is a cornerstone of laboratory safety and regulatory compliance. This guide provides essential information and a step-by-step approach to the disposal of **CaCCinh-A01**, a calcium-activated chloride channel (CaCC) inhibitor.

Chemical and Physical Properties

A clear understanding of a compound's properties is the first step toward safe handling. Key quantitative data for **CaCCinh-A01** are summarized below.

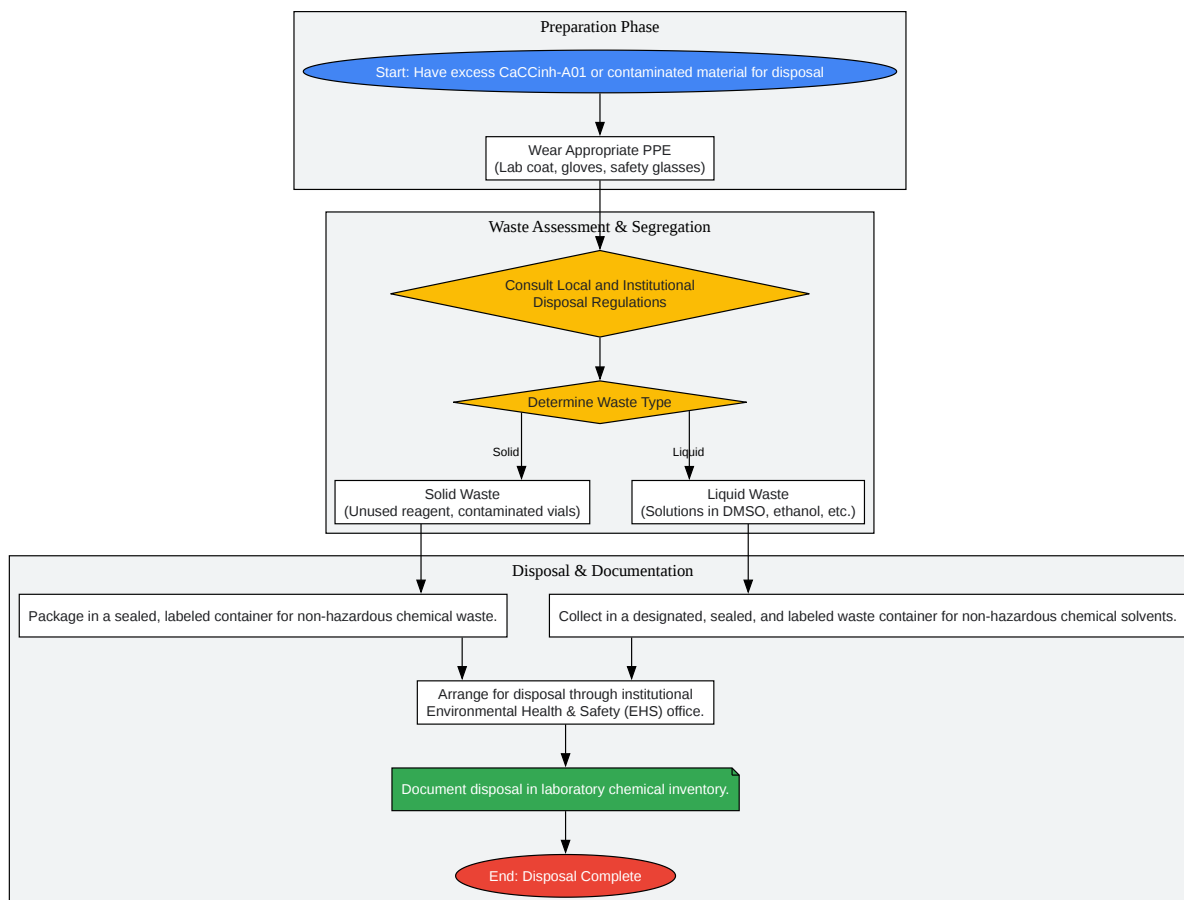
Property	Value	Source(s)
Molecular Weight	347.43 g/mol	[1][2]
Formula	C ₁₈ H ₂₁ NO ₄ S	[1][2][3]
CAS Number	407587-33-1	[1][2][3]
Purity	≥98% (HPLC)	[1][2]
IC ₅₀ for CaCC	~10 µM	[1][2][4]
IC ₅₀ for TMEM16A	2.1 µM	[1][2][4]
Solubility	DMSO: 30 mg/mL[3], 50 mg/mL, Soluble to 100 mM[2]DMF: 30 mg/mL[3]Ethanol: Soluble to 10 mM with gentle warming[2]DMSO:PBS (pH 7.2) (1:2): 0.3 mg/mL[3]	
Storage Temperature	-20°C	[1][2]
Appearance	Off-white solid	

Regulatory and Safety Information

According to information from at least one supplier, **CaCCinh-A01** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH).[5] For this reason, a formal safety data sheet (SDS) may not be required or provided.[5] However, the absence of a hazardous classification does not negate the need for prudent laboratory practices. All chemicals should be handled with care, and a risk assessment should be conducted prior to use.

Proper Disposal Protocol for CaCCinh-A01

The following procedure outlines a general workflow for the proper disposal of **CaCCinh-A01**. This process is designed to ensure safety and compliance with standard laboratory practices.



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CaCCinh-A01 Disposal Workflow.

Step-by-Step Guidance:

- **Personal Protective Equipment (PPE):** Before handling **CaCCinh-A01** for disposal, ensure you are wearing appropriate PPE, including a lab coat, chemical-resistant gloves, and safety glasses.
- **Consult Regulations:** Always consult your institution's Environmental Health & Safety (EHS) guidelines and local regulations for chemical waste disposal. While **CaCCinh-A01** may not be classified as hazardous, institutional policies may have specific requirements.
- **Segregate Waste:**
 - **Solid Waste:** Unused or expired solid **CaCCinh-A01**, as well as contaminated items like weigh boats or vials, should be collected separately.
 - **Liquid Waste:** Solutions of **CaCCinh-A01** in solvents such as DMSO or ethanol should be treated as chemical solvent waste. Do not dispose of these solutions down the drain.
- **Containerization and Labeling:**
 - Place solid waste into a clearly labeled, sealed container designated for non-hazardous chemical waste.
 - Pour liquid waste into a designated, compatible, and clearly labeled solvent waste container. Ensure the label accurately reflects all chemical components in the container (e.g., "DMSO with **CaCCinh-A01**").
- **Storage and Pickup:** Store the sealed waste containers in a designated secondary containment area until they are collected by your institution's EHS personnel.
- **Documentation:** Record the disposal of the chemical in your laboratory's chemical inventory system to maintain accurate records.

Experimental Protocols

The precise experimental methodologies for **CaCCinh-A01** are detailed within specific research publications. The provided search results cite several key papers that have utilized

this compound. For detailed protocols, researchers should consult these primary sources directly:

- Namkung, W., et al. (2011). TMEM16A inhibitors reveal TMEM16A as a minor component of calcium-activated chloride channel conductance in airway and intestinal epithelial cells. *Journal of Biological Chemistry*, 286(3), 2365-2374.[2]
- De La Fuente, R., et al. (2008). Small-molecule screen identifies inhibitors of a human intestinal calcium-activated chloride channel. *Molecular Pharmacology*, 73(3), 758-768.[2][3]

By adhering to these guidelines, researchers can ensure the safe and compliant disposal of **CaCCinh-A01**, fostering a secure and responsible laboratory environment.

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References

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